

Alternate names for 2-Bromo-3'nitroacetophenone like 3-Nitrophenacyl bromide

Author: BenchChem Technical Support Team. Date: December 2025

Compound of Interest

Compound Name: 2-Bromo-3'-nitroacetophenone

Cat. No.: B051979

Get Quote

A Technical Guide to 2-Bromo-3'nitroacetophenone and its Synonyms

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **2-Bromo-3'-nitroacetophenone**, a versatile reagent and building block in organic and medicinal chemistry. This document details its chemical identity, physical and spectral properties, key synthetic applications in drug development, and detailed experimental protocols.

Chemical Identity and Alternate Names

2-Bromo-3'-nitroacetophenone is an alpha-brominated ketone with a nitro-substituted aromatic ring. This combination of functional groups makes it a reactive and valuable intermediate for the synthesis of a wide range of heterocyclic compounds and other complex organic molecules. It is known by a variety of synonyms and alternate names in chemical literature and commercial catalogs.

Table 1: Synonyms and Alternate Names for 2-Bromo-3'-nitroacetophenone



Synonym/Alternate Name	Source
3-Nitrophenacyl bromide	Common
3'-Nitrophenacyl bromide	Sigma-Aldrich[1]
α-Bromo-3-nitroacetophenone	NIST[2]
a-Bromo-3-nitroacetophenone	ChemicalBook
alpha-Bromo-3'-nitroacetophenone	Fisher Scientific
2-Bromo-1-(3-nitrophenyl)ethanone	IUPAC, PubChem[3]
2-Bromo-1-(3-nitrophenyl)ethan-1-one	Santa Cruz Biotechnology[2]
Ethanone, 2-bromo-1-(3-nitrophenyl)-	NIST[2]
m-Nitrophenacyl bromide	NIST[2]
ω-Bromo-m-nitroacetophenone	NIST[2]
Acetophenone, 2-bromo-3'-nitro-	Fisher Scientific

Physicochemical and Spectroscopic Data

Accurate characterization of **2-Bromo-3'-nitroacetophenone** is crucial for its effective use in synthesis and research. The following tables summarize its key physicochemical properties and spectral data.

Table 2: Physicochemical Properties of **2-Bromo-3'-nitroacetophenone**



Property	Value	Reference
CAS Number	2227-64-7	NIST[2]
Molecular Formula	C ₈ H ₆ BrNO ₃	PubChem[3]
Molecular Weight	244.04 g/mol	PubChem[3]
Appearance	Light yellow to orange solid	Navigating Specifications
Melting Point	90-96 °C	Sigma-Aldrich[1]
Purity	≥97% (GC)	2-Bromo-3'-nitroacetophenone, min 97% (GC)[4]

Table 3: Spectroscopic Data for **2-Bromo-3'-nitroacetophenone**

Spectroscopy	Key Peaks/Signals	Reference
¹H NMR (CDCl₃)	Aromatic protons (m, 7.6-8.8 ppm), Methylene protons (-CH ₂ Br, s, ~4.4 ppm)	SpectraBase[5]
¹³ C NMR (CDCl ₃)	Carbonyl (C=O, ~190 ppm), Aromatic carbons (~123-148 ppm), Methylene (-CH ₂ Br, ~30 ppm)	SpectraBase[6]
Mass Spectrometry (EI)	m/z 243/245 (M ⁺), 164 ([M-Br] ⁺), 150 ([M-CH ₂ Br] ⁺), 120, 104, 76	NIST[2]
Infrared (IR)	~3100 cm ⁻¹ (Ar C-H), ~1700 cm ⁻¹ (C=O), ~1530 cm ⁻¹ (N-O asymm), ~1350 cm ⁻¹ (N-O symm)	NIST[7]

Applications in Drug Development and Organic Synthesis



2-Bromo-3'-nitroacetophenone is a valuable precursor for the synthesis of various heterocyclic compounds with demonstrated biological activities. Its utility stems from the presence of two reactive sites: the α -bromoketone moiety, which is susceptible to nucleophilic substitution and cyclization reactions, and the nitro-substituted aromatic ring, which can be further functionalized.

Key applications include:

- Synthesis of Thiazole Derivatives: This compound is a key reactant in the Hantzsch thiazole synthesis, reacting with thioamides to produce a wide range of 2-aminothiazole derivatives.
 [8][9] Thiazoles are a core scaffold in many pharmaceuticals, exhibiting anticancer, antibacterial, and anti-inflammatory properties.[10][11][12]
- Synthesis of Chalcones: It can be used in the Claisen-Schmidt condensation with aromatic
 aldehydes to produce nitro-substituted chalcones.[13] Chalcones are known for their broad
 spectrum of biological activities, including anticancer, anti-inflammatory, and antioxidant
 effects.[14][15] The nitro group in these chalcones is a key pharmacophore that can enhance
 their biological activity.[13]
- Precursor for Other Heterocycles: The reactive nature of 2-Bromo-3'-nitroacetophenone allows for its use in the synthesis of other heterocyclic systems, which are of interest in medicinal chemistry.

The nitroaromatic moiety in the resulting compounds is a known pharmacophore in several anticancer agents, and its presence can contribute to the biological activity of the synthesized molecules.[9]

Experimental Protocols

The following are representative experimental protocols for the synthesis of **2-Bromo-3'-nitroacetophenone** and its subsequent use in the synthesis of a biologically relevant derivative.

Synthesis of 2-Bromo-3'-nitroacetophenone

This protocol is adapted from a published procedure for the synthesis of α -bromo-3-nitroacetophenone.



Materials:

- 3-Nitroacetophenone
- Bromine
- Chloroform
- Ice-cold water
- 10% aqueous sodium bicarbonate solution
- Brine
- Anhydrous sodium sulfate
- Silica gel for column chromatography
- · Petroleum ether and ethyl acetate

Procedure:

- Dissolve 3-nitroacetophenone (1 eq) in chloroform in a round-bottom flask equipped with a magnetic stirrer and cooled in an ice bath (0-5°C).
- Slowly add a solution of bromine (1 eq) in chloroform to the stirred solution.
- After the addition is complete, allow the reaction mixture to warm to room temperature and stir for 2 hours.
- Pour the reaction mixture into ice-cold water and separate the organic layer.
- Wash the organic layer sequentially with water, 10% aqueous sodium bicarbonate solution, and brine.
- Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate under reduced pressure to obtain the crude product.



 Purify the crude product by column chromatography on silica gel using a gradient of petroleum ether and ethyl acetate as the eluent to yield pure 2-Bromo-3'nitroacetophenone.[16]

Synthesis of a 2-Amino-4-(3-nitrophenyl)thiazole Derivative (Hantzsch Thiazole Synthesis)

This protocol describes a general method for the synthesis of a thiazole derivative using **2-Bromo-3'-nitroacetophenone**.

Materials:

- 2-Bromo-3'-nitroacetophenone
- Thiourea
- Ethanol
- Sodium carbonate

Procedure:

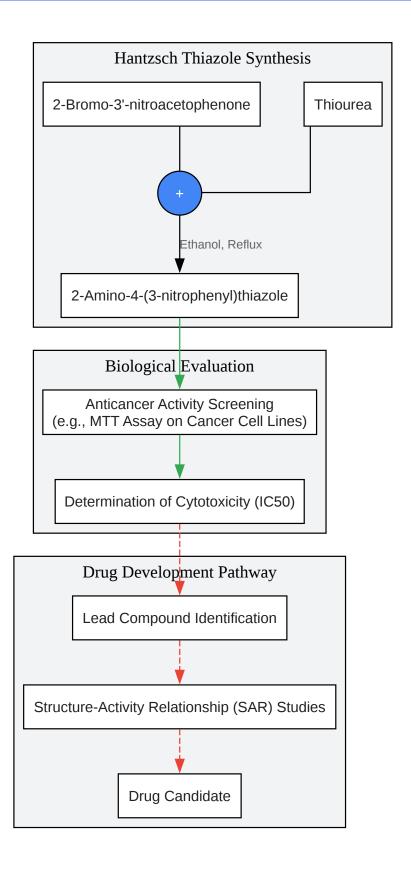
- In a round-bottom flask, dissolve **2-Bromo-3'-nitroacetophenone** (1 eq) and thiourea (1.1 eq) in ethanol.
- Reflux the reaction mixture for 2-3 hours. The progress of the reaction can be monitored by thin-layer chromatography.
- After completion, cool the reaction mixture to room temperature.
- Neutralize the mixture with a saturated aqueous solution of sodium carbonate to precipitate the product.
- Collect the precipitate by vacuum filtration and wash with cold water.
- Recrystallize the crude product from a suitable solvent (e.g., ethanol) to obtain the purified 2amino-4-(3-nitrophenyl)thiazole derivative.



Mandatory Visualizations

The following diagrams illustrate the synthetic utility and a logical workflow for the application of **2-Bromo-3'-nitroacetophenone** in the development of potential therapeutic agents.

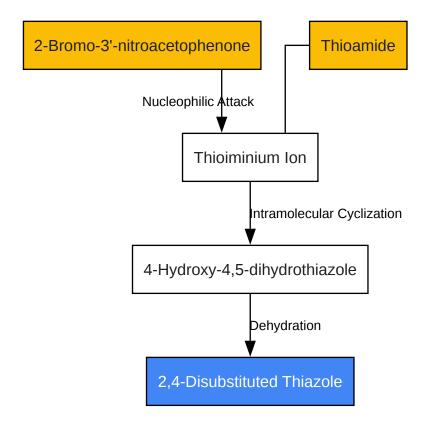




Click to download full resolution via product page

Caption: Synthetic workflow for a thiazole derivative and its potential drug development path.





Click to download full resolution via product page

Caption: Reaction mechanism of the Hantzsch Thiazole Synthesis.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

References

- 1. mdpi.com [mdpi.com]
- 2. 2-Bromo-3'-nitroacetophenone [webbook.nist.gov]
- 3. 2-Bromo-1-(3-nitrophenyl)ethan-1-one | C8H6BrNO3 | CID 75213 PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. dev.spectrabase.com [dev.spectrabase.com]
- 5. dev.spectrabase.com [dev.spectrabase.com]



- 6. 2-Bromo-3'-nitroacetophenone [webbook.nist.gov]
- 7. Thiazole synthesis [organic-chemistry.org]
- 8. Synthesis and Biological Evaluation of New Substituted Hantzsch Thiazole Derivatives from Environmentally Benign One-Pot Synthesis Using Silica Supported Tungstosilisic Acid as Reusable Catalyst PMC [pmc.ncbi.nlm.nih.gov]
- 9. globalresearchonline.net [globalresearchonline.net]
- 10. researchgate.net [researchgate.net]
- 11. Design, synthesis, and biological investigation of new thiazole-based derivatives as multi-targeted inhibitors endowed with antiproliferative, antioxidant, and antibacterial properties - PMC [pmc.ncbi.nlm.nih.gov]
- 12. 3-Nitrochalcone | 614-48-2 | Benchchem [benchchem.com]
- 13. Synthesis and anti-inflammatory activity of three nitro chalcones PubMed [pubmed.ncbi.nlm.nih.gov]
- 14. A novel synthetic chalcone derivative, 2,4,6-trimethoxy-4'-nitrochalcone (Ch-19), exerted anti-tumor effects through stimulating ROS accumulation and inducing apoptosis in esophageal cancer cells PMC [pmc.ncbi.nlm.nih.gov]
- 15. 2-Bromo-1-(3-nitrophenyl)ethanone PMC [pmc.ncbi.nlm.nih.gov]
- 16. youtube.com [youtube.com]
- To cite this document: BenchChem. [Alternate names for 2-Bromo-3'-nitroacetophenone like 3-Nitrophenacyl bromide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b051979#alternate-names-for-2-bromo-3-nitroacetophenone-like-3-nitrophenacyl-bromide]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote





BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry. Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com